

Pharmacological Profile of (R)-Pabulenol: An In-depth Technical Guide

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Compound of Interest

Compound Name: (R)-Pabulenol

Cat. No.: B192048

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Disclaimer: Despite a comprehensive search of scientific literature and databases, specific pharmacological data for the stereoisomer **(R)-Pabulenol** is exceptionally limited. This document provides a general overview based on the chemical class to which **(R)-Pabulenol** belongs—furanocoumarins and psoralens—and related compounds. The information presented herein is for informational purposes for researchers, scientists, and drug development professionals and should not be directly extrapolated to **(R)-Pabulenol** without further specific experimental validation.

Introduction

(R)-Pabulenol is a naturally occurring furanocoumarin, a class of organic chemical compounds produced by a variety of plants.^{[1][2]} It is structurally classified as a psoralen.^{[1][2][3][4]} Psoralens are known for their photosensitizing effects, which are utilized in therapies like PUVA (psoralen + UVA) for skin conditions.^{[5][6]} **(R)-Pabulenol** has been identified in plant species of the Prangos genus, notably *Prangos latiloba* and *Prangos lophoptera*.^[1] Extracts from *Prangos* species, rich in furanocoumarins, have been reported to possess a range of biological activities, including antioxidant, antimicrobial, cytotoxic, and anti-proliferative effects.^{[7][8]} However, specific studies isolating and characterizing the pharmacological profile of **(R)-Pabulenol** are scarce.

Physicochemical Properties

A summary of the computed physicochemical properties of **(R)-Pabulenol** is provided in the table below. These properties are calculated from its chemical structure and provide a

preliminary understanding of its potential behavior in biological systems.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ O ₅	[1]
Molecular Weight	286.28 g/mol	[1]
XLogP3	2.9	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	5	[1]
Rotatable Bond Count	4	[1]

Pharmacological Activities (Inferred from Related Compounds)

Due to the lack of direct experimental data for **(R)-Pabulenol**, the following sections discuss the known pharmacological activities of the broader furanocoumarin and psoralen classes. These are potential areas of investigation for **(R)-Pabulenol**.

Photosensitizing and Antiproliferative Activity

Psoralens are well-documented photosensitizing agents that can intercalate into DNA.[6] Upon activation by UVA radiation, they can form covalent adducts with pyrimidine bases, leading to DNA cross-linking and inhibition of DNA replication and transcription.[6] This mechanism underlies their use in photochemotherapy for hyperproliferative skin disorders like psoriasis. Given its psoralen backbone, **(R)-Pabulenol** may exhibit similar properties.

Cytotoxic and Anticancer Potential

Various furanocoumarins isolated from Prangos species have demonstrated cytotoxic and anti-proliferative activities in in vitro studies.[7][8] For instance, extracts from Prangos uloptera have shown high cytotoxic effects on HeLa cell lines.[3] This suggests that furanocoumarins, potentially including **(R)-Pabulenol**, could be investigated for their anticancer properties. The potential mechanism could involve the induction of apoptosis.

Antimicrobial Activity

Extracts from *Prangos* species have also exhibited antibacterial properties.[8] Dichloromethane extracts of *Prangos uloptera* roots showed high antibacterial activity against *Staphylococcus aureus* and *Bacillus subtilis*. [3] This indicates a potential avenue for exploring the antimicrobial spectrum of **(R)-Pabulenol**.

Antioxidant Activity

Modest antioxidant properties have been reported for extracts of *Prangos* species.[3][8] This activity is common among phenolic compounds, and the chemical structure of **(R)-Pabulenol** suggests it may also possess some antioxidant capacity.

Pharmacokinetics (General Overview for Psoralens)

Specific pharmacokinetic data for **(R)-Pabulenol** is not available. However, studies on other psoralen derivatives like methoxsalen provide a general understanding of how this class of compounds might behave in vivo.

The absorption of psoralens can be influenced by food and the formulation.[5] They generally have a high but variable metabolic clearance and are almost completely metabolized.[5] The serum elimination half-life of methoxsalen is in the range of 0.5 to 2 hours.[5] It is important to note that there is significant inter-patient variability in the clearance of psoralens.[5]

Signaling Pathways (Hypothetical)

No signaling pathways have been specifically elucidated for **(R)-Pabulenol**. Based on the activities of related compounds, several pathways could be hypothetically involved. For instance, the antiproliferative and apoptotic effects of furanocoumarins could be mediated through pathways involving p53, caspases, and Bcl-2 family proteins. Anti-inflammatory effects, if any, might involve the inhibition of pro-inflammatory cytokines and enzymes through pathways like NF- κ B and MAPK.

Experimental Workflow for Investigating Novel Compound Activity

Caption: A generalized workflow for the pharmacological evaluation of a novel compound.

Experimental Protocols

As no specific experimental data for **(R)-Pabulenol** is available, this section provides general methodologies that could be adapted for its study.

General Protocol for In Vitro Cytotoxicity Assay (MTT Assay)

- **Cell Culture:** Plate cancer cells (e.g., HeLa, MCF-7) in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- **Compound Treatment:** Treat the cells with various concentrations of **(R)-Pabulenol** (e.g., 0.1, 1, 10, 100 μ M) and a vehicle control. Incubate for 24, 48, or 72 hours.
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO, isopropanol) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the cell viability as a percentage of the control and determine the IC50 value.

Conclusion and Future Directions

The pharmacological profile of **(R)-Pabulenol** remains largely unexplored. While its chemical structure as a furanocoumarin suggests potential photosensitizing, antiproliferative, antimicrobial, and antioxidant activities, dedicated experimental studies are necessary to confirm these hypotheses and to quantify its biological effects. Future research should focus on the isolation or synthesis of pure **(R)-Pabulenol** to enable comprehensive in vitro and in vivo studies. Elucidating its mechanism of action, identifying its molecular targets, and determining its pharmacokinetic and safety profiles will be crucial steps in assessing its potential as a therapeutic agent.

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